

Application Notes and Protocols for ONO-6126

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: ONO-6126

Cat. No.: B1677319

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Abstract

ONO-6126 is a potent and selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme crucial in the regulation of intracellular cyclic adenosine monophosphate (cAMP) levels.^{[1][2]} Proper preparation and storage of **ONO-6126** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation of a 10 mM stock solution of **ONO-6126** using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to these guidelines will help maintain the compound's integrity and activity for research applications.

Physicochemical Properties and Storage Recommendations

A summary of the key physicochemical properties of **ONO-6126** and recommended storage conditions are provided in the table below for easy reference.

Property	Value	Notes
Molecular Weight	373.45 g/mol [1]	Essential for accurate molar concentration calculations.
Chemical Formula	C ₂₀ H ₂₇ N ₃ O ₄ [1]	
Appearance	Solid powder [1]	
Purity	>98%	Recommended for reliable and reproducible experimental results.
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	ONO-6126 is soluble in DMSO. [1]
Storage of Solid ONO-6126	Dry, dark place. 0-4°C for short-term (days to weeks) or -20°C for long-term (months to years). [1]	Protect from light and moisture to ensure stability.
Storage of DMSO Stock Solution	0-4°C for short-term (days to weeks) or -20°C for long-term (months). [1]	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparing a 10 mM ONO-6126 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **ONO-6126** in DMSO. A 10 mM stock solution is a commonly used concentration for in vitro experiments.

Materials:

- **ONO-6126** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance

- Pipettes and sterile filter tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Calculate the required mass of **ONO-6126**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

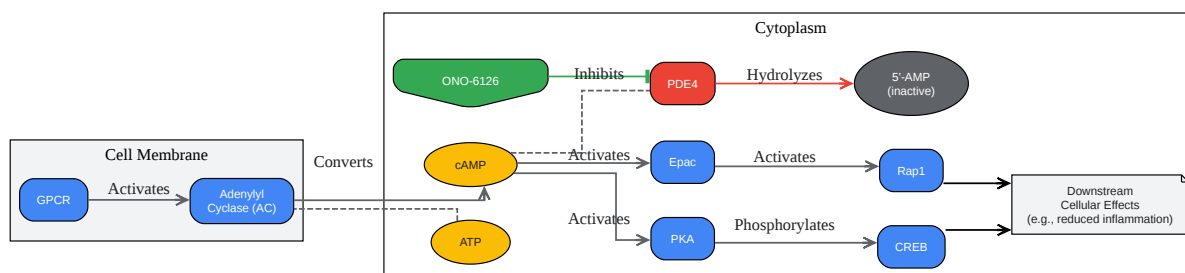
Example for preparing 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 373.45 \text{ g/mol} / 1000 = 3.7345 \text{ mg}$

- Weigh the **ONO-6126** powder:
 - Place a sterile microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh the calculated mass of **ONO-6126** powder and add it to the microcentrifuge tube.
- Dissolve the **ONO-6126** in DMSO:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ONO-6126** powder. For the example above, this would be 1 mL.
 - Securely cap the tube.
- Ensure complete dissolution:
 - Vortex the tube for 1-2 minutes until the **ONO-6126** is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles.
 - If the compound does not fully dissolve, brief sonication in a water bath may be applied.
- Aliquot and store the stock solution:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name (**ONO-6126**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Store the aliquots at -20°C for long-term storage.

ONO-6126 Mechanism of Action and the PDE4 Signaling Pathway

ONO-6126 is a selective inhibitor of phosphodiesterase 4 (PDE4). PDE4 is an enzyme that specifically hydrolyzes cyclic adenosine monophosphate (cAMP), a crucial second messenger in various signaling pathways. By inhibiting PDE4, **ONO-6126** prevents the degradation of cAMP, leading to its accumulation within the cell. This increase in intracellular cAMP levels activates downstream effectors such as Protein Kinase A (PKA) and Exchange Protein directly Activated by cAMP (Epac), which in turn regulate a variety of cellular processes, including inflammation.

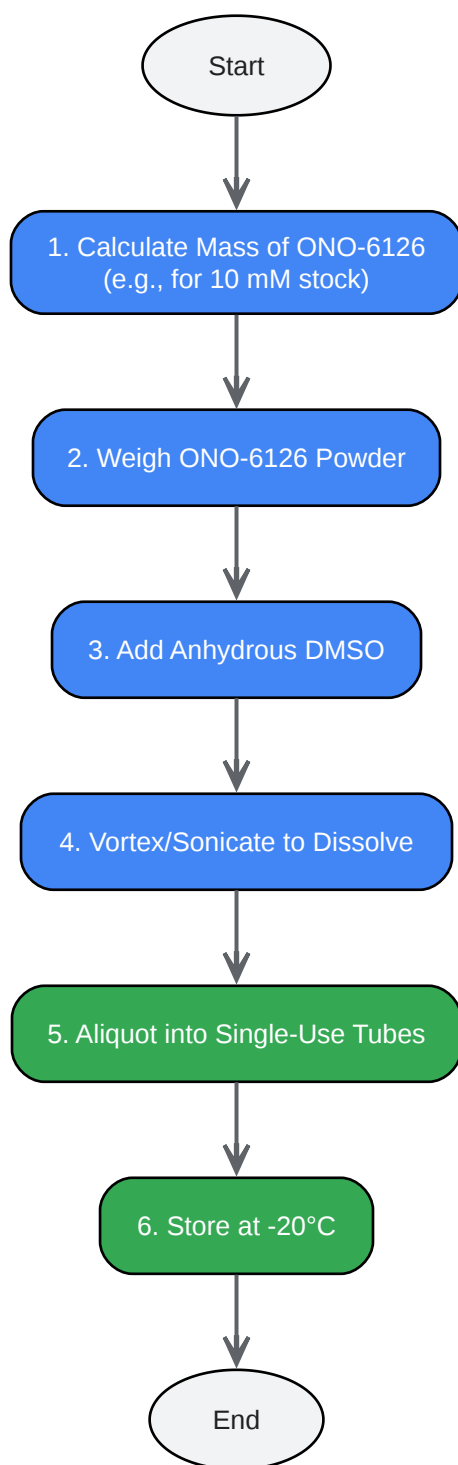


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ONO-6126 inhibits PDE4, increasing cAMP levels and downstream signaling.

Experimental Workflow for **ONO-6126** Stock Solution Preparation

The following diagram illustrates the key steps for preparing the **ONO-6126** stock solution.



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Workflow for preparing **ONO-6126** stock solution.

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References

- 1. PDE4-Mediated cAMP Signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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